# Evaluating the Specificity of DS55980254: A Comparative Guide for Researchers

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *DS55980254* |
| *Cat. No.:* | *B12379082* |

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive evaluation of the specificity of **DS55980254**, a potent and selective inhibitor of phosphatidylserine synthase 1 (PTDSS1). Through a detailed comparison with other PTDSS1 inhibitors and supporting experimental data, this document aims to offer an objective assessment of its performance and potential applications in cancer research.

**DS55980254** is an orally active small molecule that has demonstrated significant potential in preclinical studies by inducing selective cell death in cancer cells harboring a deletion of the PTDSS2 gene.[1] This synthetic lethal approach offers a promising therapeutic strategy for a subset of cancers. This guide will delve into the specifics of **DS55980254**'s activity, comparing it with its close analog DS68591889 and another potent PTDSS1 inhibitor, DS07551382.

## Comparative Analysis of PTDSS1 Inhibitors

To provide a clear overview of **DS55980254**'s performance, the following table summarizes its key characteristics alongside other known PTDSS1 inhibitors.

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| Compound | Target | IC50 (nM) | Selectivity | Mechanism of Action | In Vivo Efficacy |
|---|---|---|---|---|---|
| DS55980254 | PTDSS1 | 100[2] | Selective over PTDSS2[2] | Induces ER stress and activates B cell receptor (BCR) signaling, leading to apoptosis in PTDSS2-deleted cancer cells.[3][4] | Demonstrates tumor regression in PTDSS2-KO HCT116 and A375 xenograft models at 10-100 mg/kg, p.o., daily.[2][3] |
| DS68591889 | PTDSS1 | Not explicitly stated, but described as a close analog of DS55980254 with inhibitory activity against PTDSS1 but not PTDSS2.[4] | Selective over PTDSS2.[4] | Similar to DS55980254, causes phospholipid imbalance and aberrant BCR activation.[4] | Suppressed tumor growth in a B cell lymphoma xenograft model.[4] |

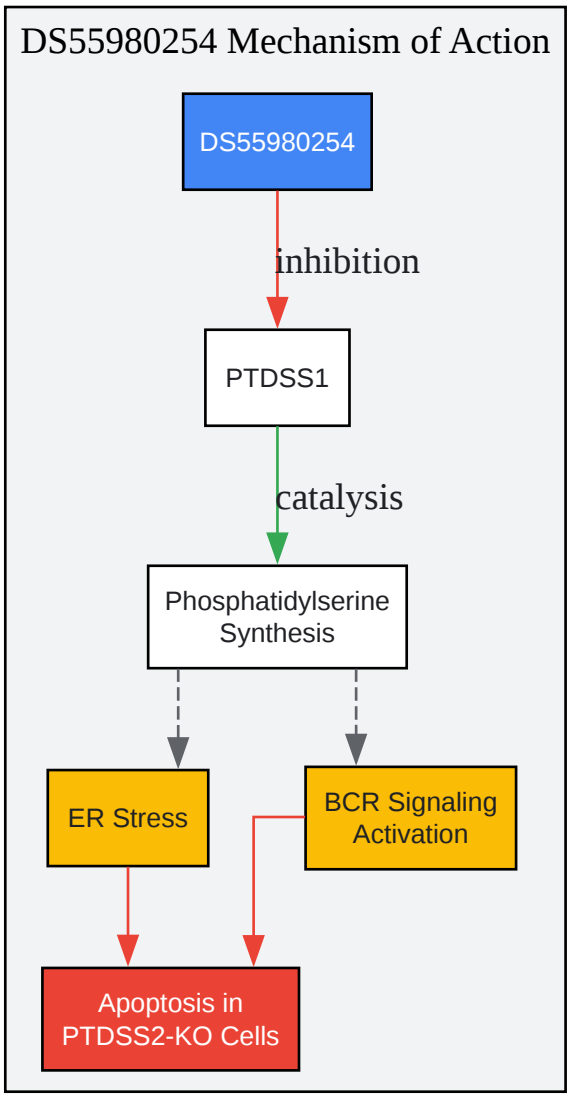
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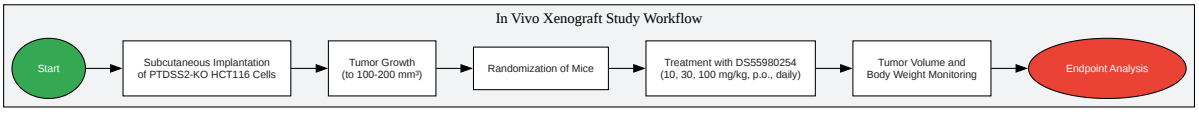
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| DS07551382 | PTDSS1 | 100[5] | Selective over PTDSS2.[5] | Suppresses de novo phosphatidylserine synthesis and induces ER stress in PTDSS2-deleted tumor cells.[5] | Information not available in the provided search results. |

## Signaling Pathway and Experimental Workflow

To visually represent the underlying mechanisms and experimental procedures, the following diagrams have been generated using the Graphviz DOT language.

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